

Application Notes and Protocols for the Measurement of Urinary Pregnanediol

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Compound of Interest

Compound Name: *Pregnanediol*

Cat. No.: *B026743*

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Audience: Researchers, scientists, and drug development professionals.

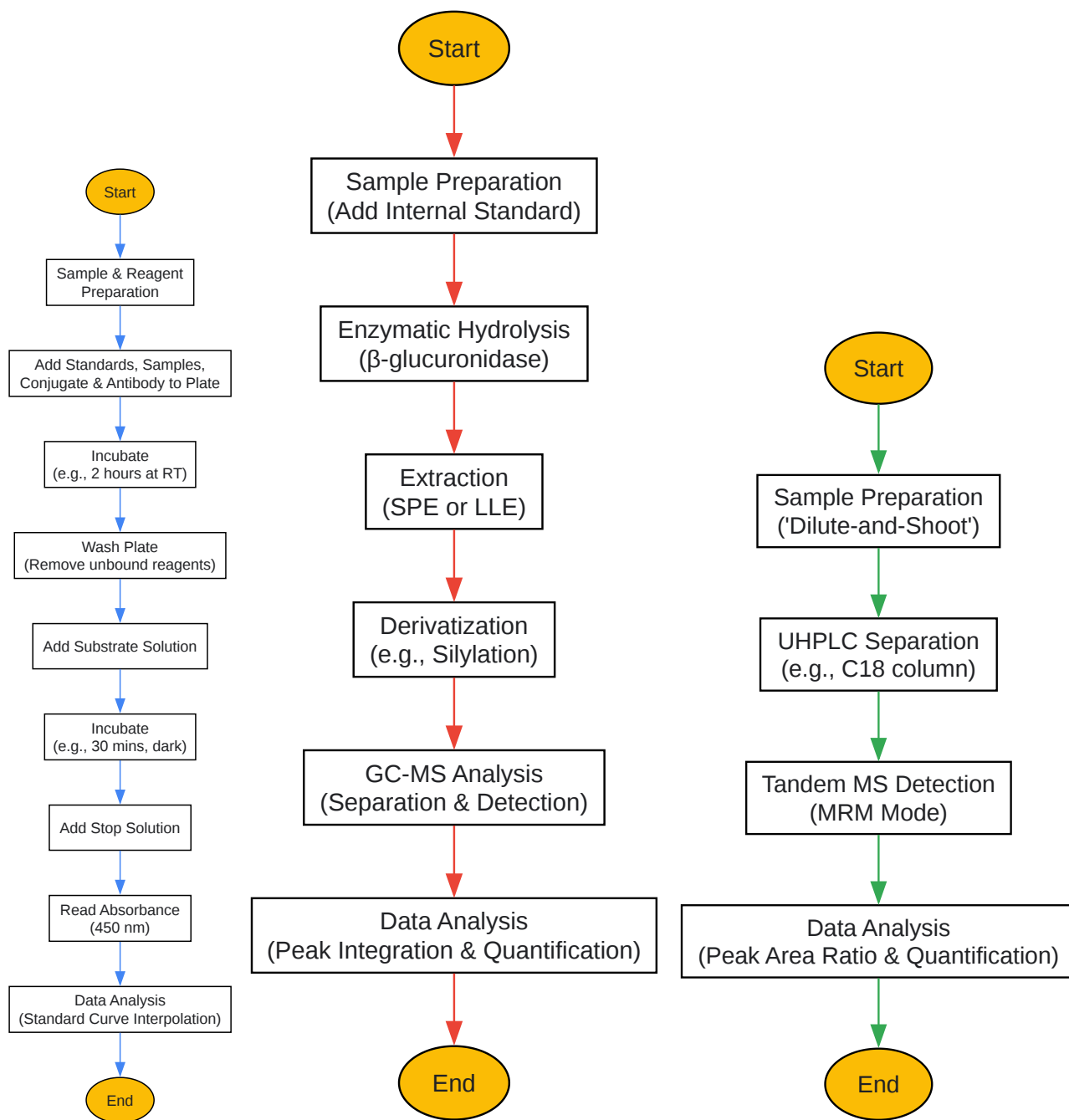
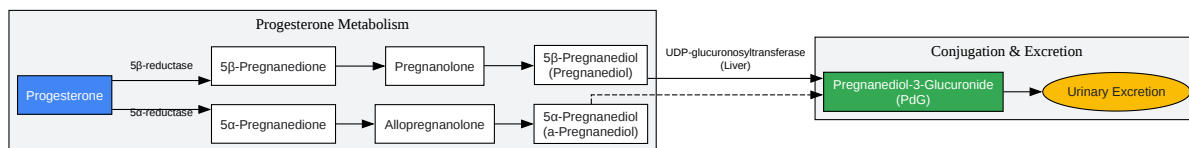
Introduction

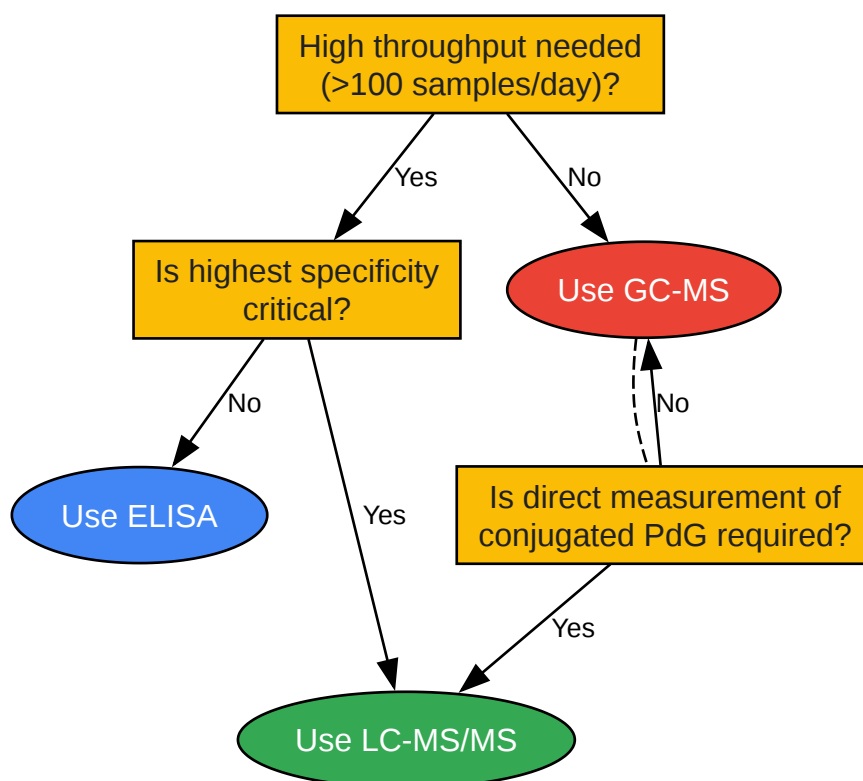
The measurement of urinary **pregnanediol** (Pd), primarily in the form of its conjugate **pregnanediol-3-glucuronide** (PdG), serves as a powerful and non-invasive tool in reproductive health research.[1] As the major urinary metabolite of progesterone, PdG levels in urine correlate with serum progesterone, offering an integrated assessment of progesterone production over time.[2] This makes it an invaluable biomarker for confirming ovulation, monitoring luteal phase function, evaluating the efficacy of progesterone supplementation, and investigating hormonal disorders.[2][3] These application notes provide an overview of the progesterone metabolism pathway and detailed protocols for the primary techniques used to measure urinary **pregnanediol** in a research setting.

Progesterone Metabolism to Pregnanediol-3-Glucuronide (PdG)

Progesterone is metabolized predominantly in the liver.[1][4] The process begins with the reduction of progesterone by either 5 α -reductase or 5 β -reductase. The 5 β -reductase pathway, which is the major route, leads to the formation of 5 β -pregnanedione, which is subsequently metabolized to pregnanolone and finally to 5 β -**pregnanediol** (commonly referred to as **pregnanediol**).[2] The 5 α -reductase pathway results in the formation of the α -**pregnanediol** isomer.[2][3][5] These **pregnanediol** isomers are then conjugated with glucuronic acid by the

enzyme UDP-glucuronosyltransferase to form the water-soluble PdG, which is then excreted by the kidneys into the urine.[2][6]





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